

Personal protective equipment for handling N-Acetyl-L-tyrosine ethyl ester

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Compound of Interest

Compound Name: *N-Acetyl-L-tyrosine ethyl ester*

Cat. No.: *B167268*

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Essential Safety and Handling Guide for N-Acetyl-L-tyrosine ethyl ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **N-Acetyl-L-tyrosine ethyl ester**. The following procedural steps are designed to ensure the safe execution of laboratory operations involving this chemical.

N-Acetyl-L-tyrosine ethyl ester is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008.[1][2] However, the toxicological properties of this material have not been fully investigated.[3] Therefore, it is prudent to handle it with care, taking appropriate precautions to avoid contact and inhalation of the powder form.

Engineering Controls and Work Practices

To minimize exposure, the following engineering controls and work practices are recommended:

- **Ventilation:** Whenever possible, handle **N-Acetyl-L-tyrosine ethyl ester** powder in a well-ventilated area. For procedures that may generate dust, such as weighing or transferring, it is best practice to work within a chemical fume hood or a ventilated balance enclosure.[1][2]
- **Handling Procedures:**

- Avoid creating dust during handling.[\[1\]](#)[\[2\]](#)
- Use a scoop or spatula for transferring the powder instead of pouring it, which can generate airborne particles.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)
- Clean up spills promptly by sweeping or shoveling the material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#) Avoid dry sweeping which can create dust; wet cleaning methods are preferable.
- Hygiene: Wash hands thoroughly after handling the chemical, even if gloves have been worn.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **N-Acetyl-L-tyrosine ethyl ester**:

- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles that are approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)[\[2\]](#)
- Hand Protection: Chemical-resistant gloves are essential to prevent skin contact.[\[1\]](#)[\[2\]](#)[\[4\]](#) Nitrile gloves are a common and suitable choice for handling fine chemical powders. Always inspect gloves before use and use proper glove removal technique to avoid skin contact with the outer surface of the glove.[\[1\]](#)[\[2\]](#)
- Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[\[1\]](#) For tasks with a higher risk of dust generation, a disposable coverall may be considered.
- Respiratory Protection: In situations where dust generation is unavoidable and engineering controls are not sufficient to minimize exposure, a NIOSH-approved N95 or P3 particulate respirator may be necessary.[\[1\]](#)[\[4\]](#) The use of respiratory protection should be based on a risk assessment of the specific procedure.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][2][3]
- After Skin Contact: Wash the affected area with soap and plenty of water.[1][2] Remove contaminated clothing.
- After Eye Contact: Flush eyes with plenty of water for at least 15 minutes as a precaution.[1][2][3]
- After Swallowing: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1][2][3]

In all cases of significant exposure or if symptoms persist, seek medical attention.

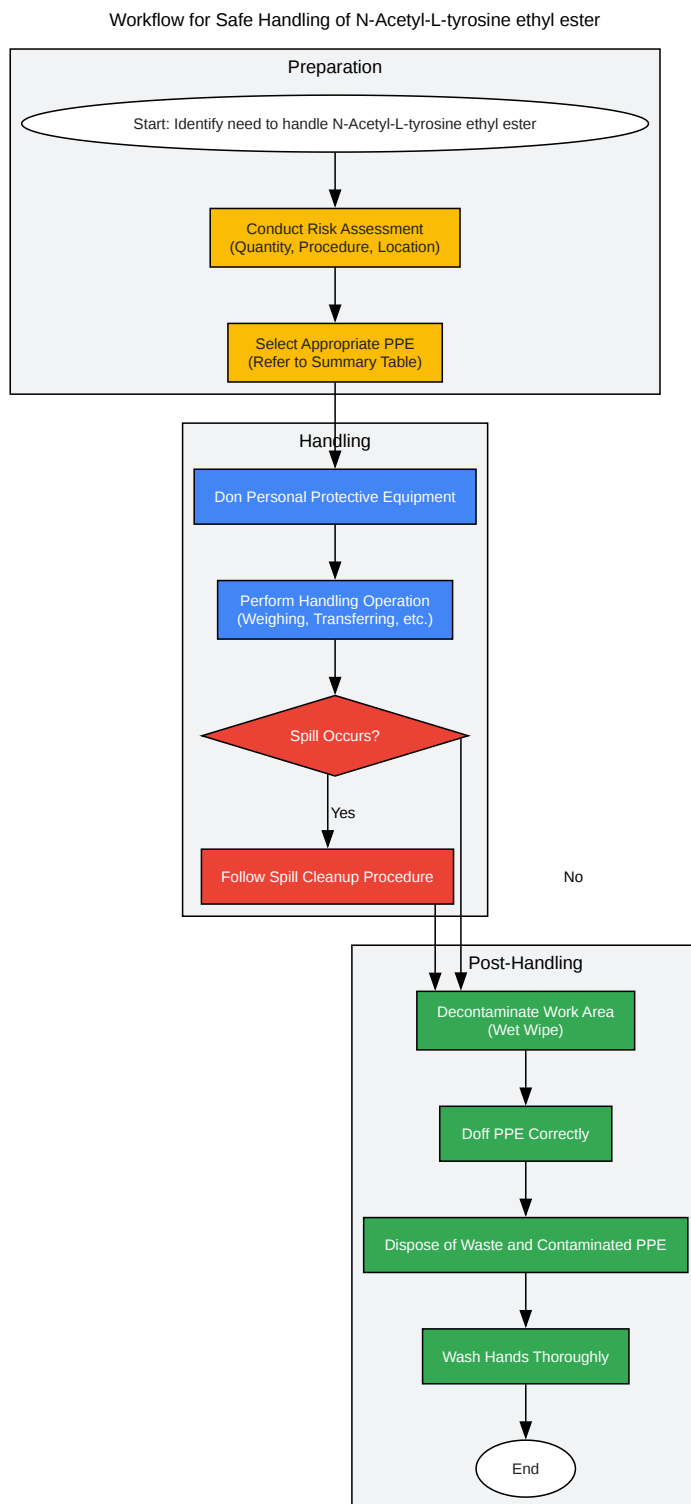
Storage and Disposal

- Storage: Store **N-Acetyl-L-tyrosine ethyl ester** in a cool, dry, and well-ventilated place.[2] Keep the container tightly closed.
- Disposal: Dispose of waste material and contaminated packaging in accordance with local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.[1] Do not allow the product to enter drains.[1][2]

Summary of Personal Protective Equipment

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Storage and Inspection	Safety glasses	Nitrile gloves	Lab coat	Not generally required
Weighing and Transferring (in a fume hood or ventilated enclosure)	Safety glasses or goggles	Nitrile gloves	Lab coat	Not generally required
Weighing and Transferring (on an open bench)	Chemical safety goggles	Nitrile gloves	Lab coat	Recommended (N95 or P3)
Preparing Solutions	Chemical safety goggles	Nitrile gloves	Lab coat	Not generally required
Cleaning Spills	Chemical safety goggles	Nitrile gloves	Lab coat or coverall	Recommended (N95 or P3)

Procedural Workflow for Handling N-Acetyl-L-tyrosine ethyl ester



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Caption: Procedural workflow for the safe handling of **N-Acetyl-L-tyrosine ethyl ester**.

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